

Azide-PEG8-Tos: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: Azide-PEG8-Tos

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This technical guide provides an in-depth overview of the chemical properties, solubility, and core applications of **Azide-PEG8-Tos**, a heterobifunctional linker essential for advancements in bioconjugation, drug delivery, and proteomics. Designed for researchers, scientists, and drug development professionals, this document offers detailed experimental protocols and data to facilitate the strategic application of this versatile molecule.

Core Chemical Properties

Azide-PEG8-Tos, with the CAS number 857892-34-3, is a polyethylene glycol (PEG) derivative featuring a terminal azide group and a tosyl group, separated by an eight-unit PEG spacer. This structure allows for orthogonal reactions, making it a valuable tool in the synthesis of complex bioconjugates. The azide group is amenable to "click chemistry," specifically the copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC) and strain-promoted azide-alkyne cycloaddition (SPAAC), while the tosyl group is an excellent leaving group for nucleophilic substitution reactions.^{[1][2]}

The key chemical properties of **Azide-PEG8-Tos** are summarized in the table below.

Property	Value	Reference(s)
Molecular Formula	C23H39N3O10S	[2]
Molecular Weight	549.6 g/mol	[2]
CAS Number	857892-34-3	[2]
Physical State	Not specified; likely a liquid or waxy solid	
Purity	Typically ≥95%	
Storage	Recommended at -20°C	[2]

Solubility Profile

While specific quantitative solubility data for **Azide-PEG8-Tos** is not extensively published, the solubility of structurally similar compounds provides a strong predictive profile. PEG derivatives are generally known for their solubility in aqueous solutions and a range of organic solvents.[3] [4] Qualitative data for closely related molecules such as Azide-PEG8-alcohol, Azido-PEG8-acid, and Azido-PEG8-azide indicate solubility in water, dimethyl sulfoxide (DMSO), dichloromethane (DCM), and dimethylformamide (DMF).[5][6][7][8]

Solvent	Predicted Solubility	Rationale
Water	Soluble	The hydrophilic nature of the PEG chain imparts significant water solubility.[9]
Dimethyl Sulfoxide (DMSO)	Soluble	A common solvent for preparing high-concentration stock solutions of PEG derivatives.[5][6][7][8]
Dimethylformamide (DMF)	Soluble	An alternative to DMSO for stock solution preparation.[5][6][7][8]
Dichloromethane (DCM)	Soluble	Useful for organic synthesis and purification steps.[5][6][7][8]
Ethanol	Likely Soluble	PEG derivatives generally show good solubility in lower alcohols.

Experimental Protocols

The bifunctional nature of **Azide-PEG8-Tos** allows for two distinct and sequential conjugation strategies.

Protocol 1: Copper(I)-Catalyzed Azide-Alkyne Cycloaddition (CuAAC)

This protocol details the reaction of the azide moiety of **Azide-PEG8-Tos** with an alkyne-functionalized molecule.

Materials:

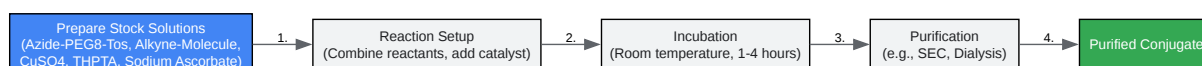
- **Azide-PEG8-Tos**
- Alkyne-containing molecule (e.g., protein, peptide, small molecule)

- Copper(II) sulfate (CuSO_4)
- Sodium ascorbate
- Tris(3-hydroxypropyltriazolylmethyl)amine (THPTA) or other Cu(I)-stabilizing ligand
- Reaction Buffer (e.g., phosphate-buffered saline, PBS, pH 7.4)
- Anhydrous DMSO or DMF

Procedure:

- Preparation of Stock Solutions:
 - Prepare a 10 mM stock solution of **Azide-PEG8-Tos** in anhydrous DMSO or DMF.
 - Prepare a stock solution of the alkyne-containing molecule in a compatible buffer.
 - Prepare a 100 mM stock solution of CuSO_4 in deionized water.
 - Prepare a 200 mM stock solution of THPTA in deionized water.
 - Freshly prepare a 1 M stock solution of sodium ascorbate in deionized water.
- Reaction Setup:
 - In a reaction vessel, combine the alkyne-containing molecule with the **Azide-PEG8-Tos** stock solution. A slight molar excess (1.2 to 2 equivalents) of the azide linker is recommended.
 - In a separate tube, premix CuSO_4 and THPTA in a 1:2 molar ratio.
 - Add the CuSO_4 /THPTA premix to the reaction mixture.
 - Initiate the reaction by adding the freshly prepared sodium ascorbate solution to a final concentration of 5-10 mM.
- Incubation:

- Gently mix the reaction and incubate at room temperature for 1-4 hours. The reaction progress can be monitored by an appropriate analytical technique such as HPLC or mass spectrometry.
- Purification:
 - Purify the resulting conjugate using size-exclusion chromatography, dialysis, or another suitable method to remove excess reagents.



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CuAAC Experimental Workflow

Protocol 2: Nucleophilic Substitution of the Tosyl Group

This protocol describes the reaction of the tosyl group of **Azide-PEG8-Tos** with a nucleophile, such as a primary amine or a thiol on a biomolecule.

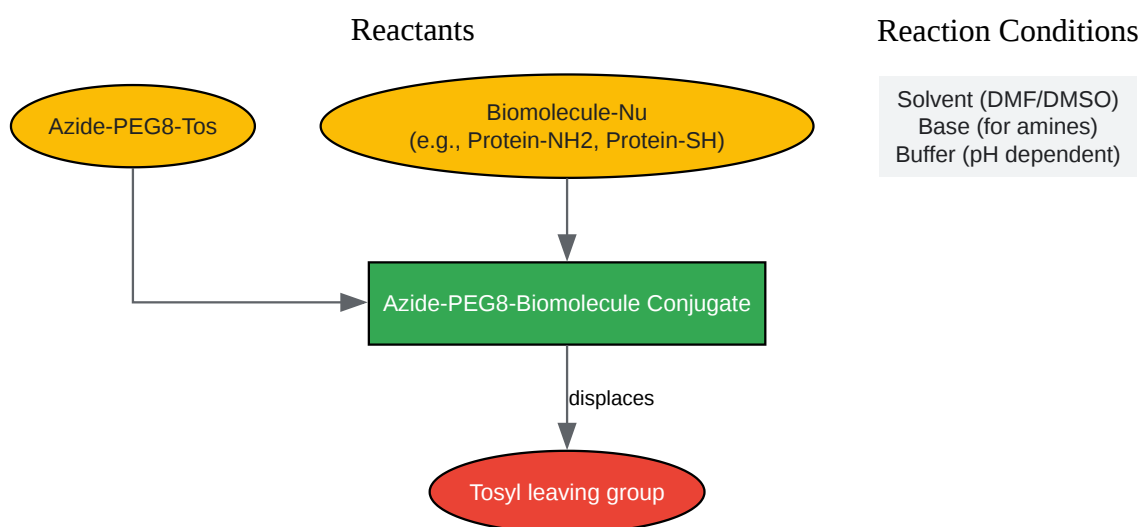
Materials:

- **Azide-PEG8-Tos**
- Nucleophile-containing molecule (e.g., protein with lysine or cysteine residues)
- Anhydrous DMF or DMSO
- Base (e.g., triethylamine or diisopropylethylamine for amine nucleophiles)
- Reaction Buffer (e.g., borate buffer, pH 8.5-9.0 for amines; phosphate buffer, pH 7.0-7.5 for thiols)

Procedure:

- Preparation of Reagents:

- Dissolve the nucleophile-containing molecule in the appropriate reaction buffer.
- Prepare a stock solution of **Azide-PEG8-Tos** in anhydrous DMF or DMSO.
- Conjugation Reaction:
 - Add the **Azide-PEG8-Tos** stock solution to the solution of the nucleophile-containing molecule. A 10- to 50-fold molar excess of the PEG linker is a common starting point for protein conjugations.
 - If reacting with an amine, add the base to the reaction mixture.
 - Stir the reaction at room temperature for 2-24 hours. The reaction can be monitored by analytical techniques to determine the extent of modification.
- Quenching and Purification:
 - Quench the reaction by adding a small molecule with the same nucleophilic group (e.g., Tris or glycine for amines, cysteine for thiols).
 - Purify the conjugate from excess reagents and byproducts using size-exclusion chromatography or dialysis.



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Nucleophilic Substitution Signaling Pathway

Applications in Research and Drug Development

The unique properties of **Azide-PEG8-Tos** make it a powerful tool in several key areas:

- Antibody-Drug Conjugates (ADCs): The linker can be used to attach cytotoxic drugs to antibodies, leveraging the PEG spacer to improve the ADC's solubility and pharmacokinetic profile.^[1]
- PROTACs: In the development of Proteolysis Targeting Chimeras, this linker can connect a target protein binder and an E3 ligase ligand.^[1]
- Bioconjugation: It is widely used to PEGylate proteins, peptides, and oligonucleotides to enhance their therapeutic properties.^[10]
- Surface Modification: The functional groups can be used to attach the PEG linker to surfaces, improving their biocompatibility.^[10]

This guide serves as a foundational resource for the application of **Azide-PEG8-Tos**.

Researchers are encouraged to optimize the provided protocols for their specific experimental contexts.

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